

A Comprehensive Technical Guide to 2-Fluoro-5-methylaniline

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Compound of Interest

Compound Name: 2-Fluoro-5-methylaniline

Cat. No.: B1296174

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This technical guide provides an in-depth overview of **2-Fluoro-5-methylaniline**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document outlines its chemical identity, physical and chemical properties, detailed experimental protocols for its synthesis and analysis, and a logical workflow for its preparation.

Chemical Identity

IUPAC Name: **2-fluoro-5-methylaniline**[\[1\]](#)

Synonyms: A variety of synonyms are used to refer to this compound, reflecting its structural features. These include:

- 6-Fluoro-m-toluidine[\[1\]](#)
- Benzenamine, 2-fluoro-5-methyl-[\[1\]](#)
- 3-Amino-4-fluorotoluene[\[1\]](#)
- 2-Fluoro-5-methylbenzenamine[\[1\]](#)
- 2-Fluoro-5-methylphenylamine[\[1\]](#)
- CAS Number: 452-84-6[\[1\]](#)

Physicochemical Properties

The following table summarizes the key quantitative physical and chemical properties of **2-Fluoro-5-methylaniline**, facilitating comparison and use in experimental design.

Property	Value	Reference
Molecular Formula	C ₇ H ₈ FN	[1]
Molecular Weight	125.14 g/mol	[1]
Boiling Point	80-86 °C at 11 mmHg	[2] [3]
Density	1.109 g/mL at 25 °C	[2] [3]
Refractive Index (n ₂₀ /D)	1.533	[2] [3]
Flash Point	82 °C (179.6 °F) - closed cup	
pKa	3.33 ± 0.10 (Predicted)	[3]
Appearance	Clear yellow to brown liquid	[4]

Experimental Protocols

Synthesis of 2-Fluoro-5-methylaniline from 2-Fluoro-5-nitroaniline

This protocol describes a common method for the preparation of **2-Fluoro-5-methylaniline** through the reduction of the corresponding nitro compound.

Materials:

- 2-Fluoro-5-nitroaniline
- Iron powder
- Ammonium chloride
- Ethanol

- Water
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine solution
- Anhydrous sodium sulfate
- Celite

Procedure:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, suspend 2-Fluoro-5-nitroaniline and iron powder in a mixture of ethanol and water.
- Add a catalytic amount of ammonium chloride to the suspension.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature and filter through a pad of Celite to remove the iron catalyst.
- Wash the filter cake with ethanol.
- Concentrate the filtrate under reduced pressure to remove the ethanol.
- Dilute the remaining aqueous residue with water and extract the product with ethyl acetate (3x).
- Combine the organic extracts and wash sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **2-Fluoro-5-methylaniline**.

- The crude product can be further purified by vacuum distillation or column chromatography on silica gel.

Analytical Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the analysis of **2-Fluoro-5-methylaniline** purity and identity.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for amine analysis (e.g., DB-5ms or equivalent)

Sample Preparation:

- Prepare a stock solution of **2-Fluoro-5-methylaniline** in a suitable solvent such as methanol or dichloromethane at a concentration of 1 mg/mL.
- Prepare a series of dilutions from the stock solution to establish a calibration curve if quantitative analysis is required.
- For purity analysis, prepare a sample solution of approximately 100 µg/mL.

GC-MS Parameters (Typical):

- Injector Temperature: 250 °C
- Oven Program:
 - Initial temperature: 70 °C, hold for 1 minute
 - Ramp: 10 °C/min to 280 °C
 - Hold at 280 °C for 5 minutes
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)

- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-400

Data Analysis:

- Identify the peak corresponding to **2-Fluoro-5-methylaniline** based on its retention time.
- Confirm the identity of the compound by comparing the acquired mass spectrum with a reference spectrum or by interpreting the fragmentation pattern. The molecular ion peak should be observed at m/z 125.
- Determine the purity of the sample by calculating the peak area percentage of **2-Fluoro-5-methylaniline** relative to the total peak area of all components in the chromatogram.

Synthesis Workflow

The following diagram illustrates a typical synthetic workflow for the preparation of **2-Fluoro-5-methylaniline**.



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A typical synthetic workflow for **2-Fluoro-5-methylaniline**.

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